

Prudent Disposal Procedures for 3-hydroxytetradecanedioyl-CoA

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Compound of Interest

Compound Name: 3-hydroxytetradecanedioyl-CoA

Cat. No.: B15599554

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Disclaimer: A specific Safety Data Sheet (SDS) for **3-hydroxytetradecanedioyl-CoA** is not readily available. The following procedures are based on best practices for handling similar long-chain dicarboxylic acid CoA esters and related chemicals. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.

The proper disposal of **3-hydroxytetradecanedioyl-CoA** is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides a comprehensive, step-by-step approach to the safe handling and disposal of this compound, designed for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Protocols

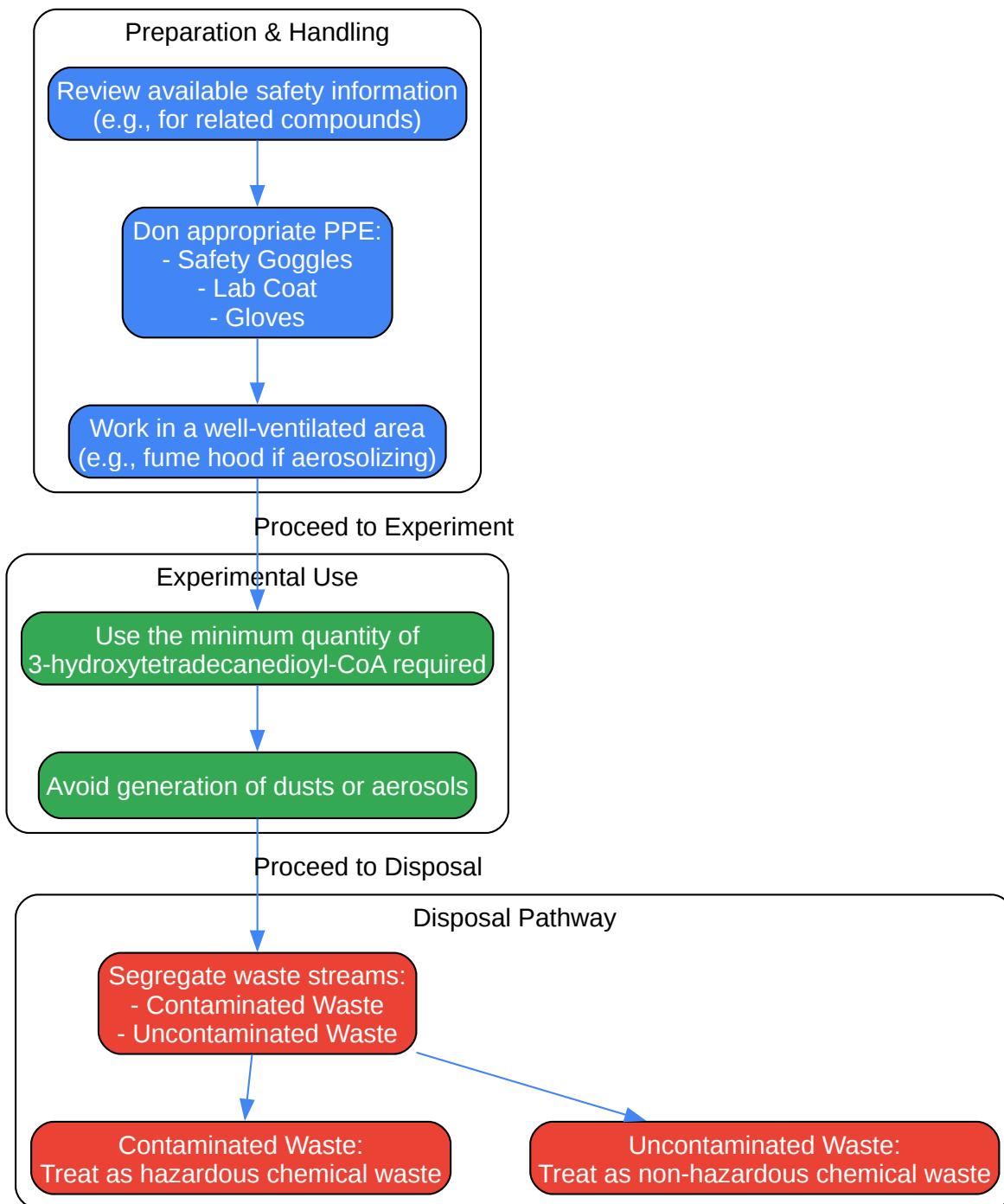
Before beginning any work with **3-hydroxytetradecanedioyl-CoA**, it is essential to adhere to standard laboratory safety protocols. This includes wearing the appropriate Personal Protective Equipment (PPE) and working in a well-ventilated area, such as a chemical fume hood, particularly if there is a potential for aerosolization.

Personal Protective Equipment (PPE) Summary:

Protective Equipment	Specifications
Eye Protection	Chemical safety goggles or glasses conforming to OSHA 29 CFR 1910.133 or European Standard EN166. [1]
Hand Protection	Chemically resistant, impervious gloves. [2]
Skin and Body Protection	Laboratory coat and appropriate protective clothing to prevent skin exposure. [2]
Respiratory Protection	If working with a powder form that may generate dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particle filter.

Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the recommended workflow for the safe handling and subsequent disposal of **3-hydroxytetradecanediol-CoA**.

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References

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- 2. chemicalbook.com [chemicalbook.com]
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